

# In-depth Technical Guide: Methyl 1-methyl-2-oxopyrrolidine-3-carboxylate

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## Compound of Interest

Compound Name: Methyl 1-methyl-2-oxopyrrolidine-3-carboxylate

Cat. No.: B040679

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CAS Number: 114724-98-0

Molecular Formula: C<sub>7</sub>H<sub>11</sub>NO<sub>3</sub>

Molecular Weight: 157.17 g/mol

## Abstract

**Methyl 1-methyl-2-oxopyrrolidine-3-carboxylate** is a heterocyclic compound belonging to the pyrrolidinone class. These structures are of significant interest in medicinal chemistry and drug development due to their presence in various biologically active molecules. This technical guide provides a comprehensive overview of the available scientific information regarding **Methyl 1-methyl-2-oxopyrrolidine-3-carboxylate**, including its chemical properties, synthesis, and potential applications. Due to the limited publicly available research specifically on this compound, this guide also draws upon data from closely related structural analogs to provide a broader context for its potential characteristics and utility.

## Chemical and Physical Properties

A summary of the key chemical and physical properties for **Methyl 1-methyl-2-oxopyrrolidine-3-carboxylate** is presented in Table 1. These properties are derived from computational models and available chemical databases.[1]

Property	Value	Source
IUPAC Name	methyl 1-methyl-2-oxopyrrolidine-3-carboxylate	PubChem[1]
Molecular Formula	C <sub>7</sub> H <sub>11</sub> NO <sub>3</sub>	PubChem[1]
Molecular Weight	157.17 g/mol	PubChem[1]
CAS Number	114724-98-0	PubChem[1]
Canonical SMILES	CN1CCC(C1=O)C(=O)OC	PubChem[1]
InChI Key	NHLKVGYPYLXMBV-UHFFFAOYSA-N	PubChem[1]
Computed XLogP3	-0.1	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	3	PubChem[1]
Rotatable Bond Count	2	PubChem[1]

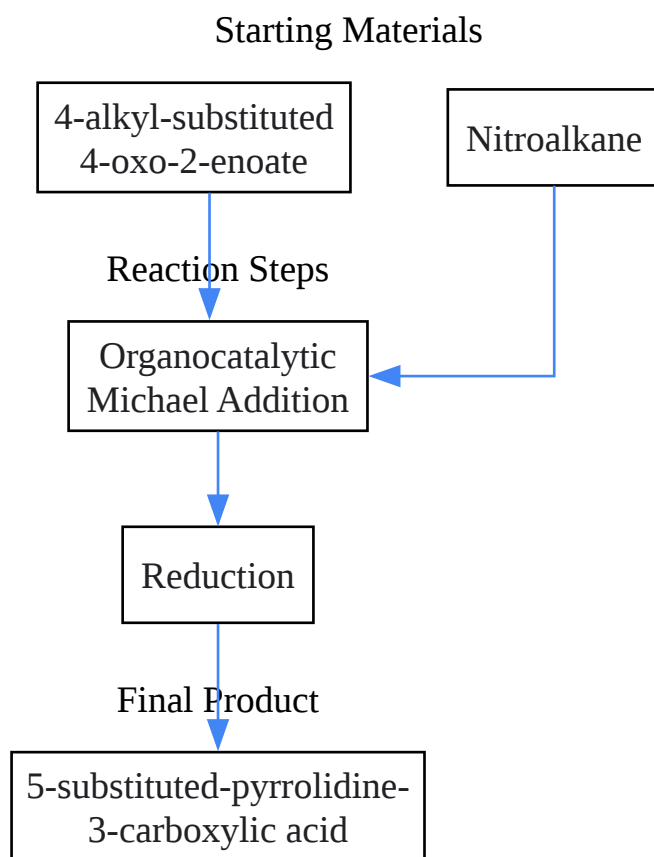
## Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **Methyl 1-methyl-2-oxopyrrolidine-3-carboxylate** are not extensively reported in peer-reviewed literature. However, general synthetic strategies for related pyrrolidine-3-carboxylic acid derivatives can provide insight into potential synthetic routes. One common approach involves the asymmetric Michael addition reaction.[2][3]

### General Experimental Protocol for Synthesis of Pyrrolidine-3-Carboxylic Acid Derivatives (Analogous)

A plausible synthetic pathway for 5-substituted-pyrrolidine-3-carboxylic acids involves an organocatalytic enantioselective Michael addition of nitroalkanes to 4-alkyl-substituted 4-oxo-2-enoates. This is followed by a reduction step to yield the final pyrrolidine-3-carboxylic acid derivative.[2]

DOT Script for General Synthesis Workflow:



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Caption: General workflow for the synthesis of pyrrolidine-3-carboxylic acid derivatives.

## Potential Applications in Research and Drug Development

While specific biological activities of **Methyl 1-methyl-2-oxopyrrolidine-3-carboxylate** are not well-documented, the pyrrolidinone core is a key structural motif in many biologically active compounds. Derivatives of 5-oxopyrrolidine have been investigated for a range of therapeutic applications.

## Antimicrobial and Anticancer Activity of Related Compounds

Research into derivatives of 1-(2-hydroxy-5-methylphenyl)-5-oxopyrrolidine-3-carboxylic acid has demonstrated their potential as scaffolds for developing new antimicrobial and anticancer agents.[4][5] These studies involve the synthesis of a library of compounds and subsequent in vitro evaluation against various pathogens and cancer cell lines.

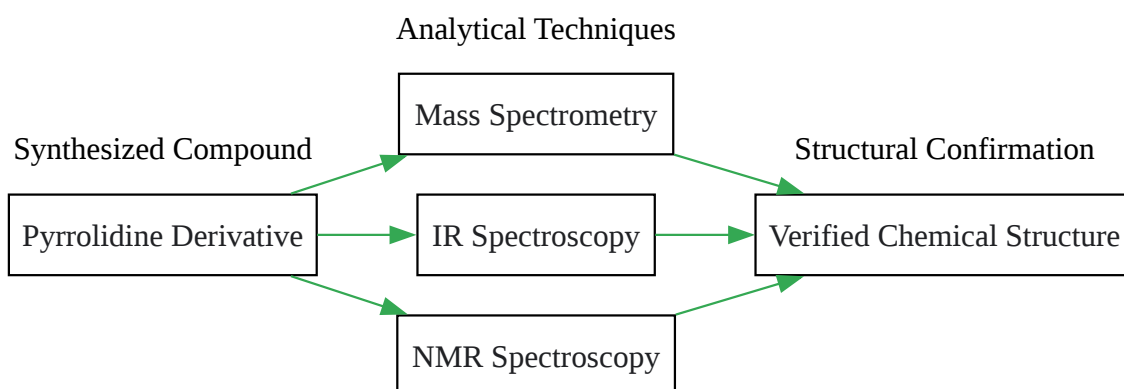
## Building Block for Heterocyclic Compounds

Compounds like Methyl 2-methyl-5-oxopyrrolidine-3-carboxylate serve as versatile building blocks in the synthesis of more complex heterocyclic compounds.[6] The functional groups present in the molecule allow for a variety of chemical transformations, including oxidation, reduction, and substitution reactions.[6]

## Spectroscopic Data (Analogous Compounds)

Specific spectroscopic data for **Methyl 1-methyl-2-oxopyrrolidine-3-carboxylate** is not readily available. However, data from structurally similar compounds can provide an indication of the expected spectral characteristics. For instance, in the  $^1\text{H}$  NMR spectra of 1-(2-hydroxy-5-methylphenyl)-5-oxopyrrolidine-3-carboxylic acid, characteristic signals for the pyrrolidinone ring protons are observed.[4]

DOT Script for Logical Relationship of Spectroscopic Analysis:



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Caption: Logical workflow for the structural elucidation of synthesized compounds.

## Conclusion and Future Directions

**Methyl 1-methyl-2-oxopyrrolidine-3-carboxylate** is a chemical entity with potential for further exploration in the fields of synthetic chemistry and drug discovery. While direct research on this compound is limited, the established biological significance of the pyrrolidinone scaffold suggests that it could serve as a valuable intermediate for the synthesis of novel therapeutic agents. Future research should focus on developing efficient and scalable synthetic routes for this compound and investigating its biological activity profile through in vitro and in vivo studies. Such efforts would help to fully elucidate its potential and pave the way for its application in the development of new pharmaceuticals.

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## References

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